

An In-depth Technical Guide to the Physical Properties of 2-Bromoanisole

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Compound of Interest

Compound Name: 2-Bromoanisole

Cat. No.: B166433

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2-Bromoanisole** (CAS No: 578-57-4), a versatile organobromide compound. As an important intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals, a thorough understanding of its physical characteristics is essential for its effective application in research and development.

Quantitative Data Summary

The physical properties of **2-Bromoanisole** have been determined and reported across various sources. The following table summarizes the key quantitative data for its melting and boiling points.

Physical Property	Value (°C)	Value (°F)	Value (K)	Source(s)
Melting Point	2.5	36.5	275.6	[1]
2	35.6	275.15	[2][3][4]	
Boiling Point	223	433.4	496.15	[2][3]
216	420.8	489.15	[1]	
211	411.8	484.15	[4]	
210 - 211	410 - 411.8	483.15 - 484.15		
210	410	483.15	[5]	

Experimental Protocols

The determination of melting and boiling points is fundamental to characterizing a chemical compound. The following sections detail the standard methodologies used to obtain these values.

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow range. The presence of impurities typically causes a depression and broadening of the melting point range. [6][7][8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[6][7]
- Capillary tubes (sealed at one end)[6][9]
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **2-Bromoanisole** is finely ground into a powder using a mortar and pestle.[7]
- Capillary Tube Loading: The open end of a capillary tube is pushed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the closed end, achieving a sample height of 2-3 mm.[10]
- Apparatus Setup: The loaded capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed into the heating block of a melting point apparatus or a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).[6][8]
- Heating and Observation:
 - The apparatus is heated rapidly to a temperature approximately 15-20°C below the expected melting point of **2-Bromoanisole**. [7]
 - The heating rate is then reduced to a slow and steady 1-2°C per minute to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.[6]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.[7]
 - The temperature at which the last crystal of the solid melts is recorded as the end of the melting range.[7]
- Data Recording: The observed temperature range constitutes the melting point of the sample. For high accuracy, the determination is typically repeated at least twice, and the results are averaged.[6]

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[11][12] Similar to the melting point, the boiling point is a key indicator of a substance's purity.

Apparatus:

- Thiele tube or a small test tube with a heating bath (e.g., oil bath)

- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- Sample Preparation: A small volume (a few milliliters) of **2-Bromoanisole** is placed into a small test tube.[\[13\]](#)
- Apparatus Assembly:
 - A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[\[11\]](#)
 - The test tube is securely attached to a thermometer.
 - The entire assembly is then immersed in a heating bath (e.g., a Thiele tube filled with mineral oil), ensuring the liquid level in the bath is above the sample level in the test tube.
[\[14\]](#)
- Heating and Observation:
 - The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[\[14\]](#)
 - Upon further heating, the liquid will begin to boil, and a rapid and continuous stream of vapor bubbles will emerge from the capillary tube.[\[11\]](#)[\[14\]](#)
 - At this point, the heating is discontinued, and the bath is allowed to cool slowly.
- Data Recording: The stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[11\]](#)
[\[14\]](#) This is the point where the external pressure equals the vapor pressure of the liquid.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the physical properties of **2-Bromoaniso**le.



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